

An In-depth Technical Guide on (R)-2-acetoxy-2-phenylacetic acid

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Compound of Interest

Compound Name: (R)-2-acetoxy-2-phenylacetic acid

Cat. No.: B152253

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This guide provides an overview of the fundamental physicochemical properties of **(R)-2-acetoxy-2-phenylacetic acid**, a compound of interest for researchers, scientists, and professionals in drug development.

Physicochemical Properties

(R)-2-acetoxy-2-phenylacetic acid is a chiral carboxylic acid. A summary of its key quantitative data is presented below for easy reference and comparison.

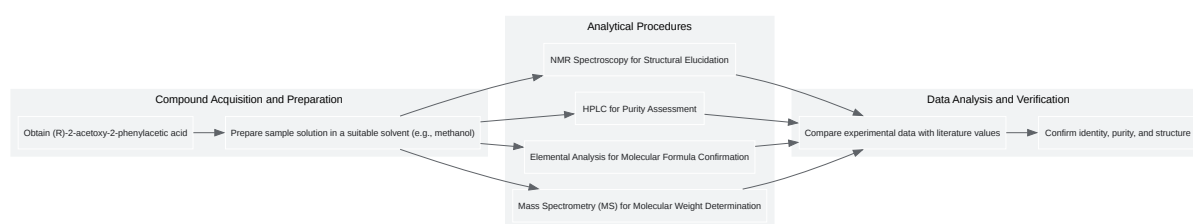
Property	Value	Source
Molecular Formula	C10H10O4	[1][2][3]
Molecular Weight	194.18 g/mol	[3][4]
CAS Number	51019-43-3	[1][2][5]

Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of **(R)-2-acetoxy-2-phenylacetic acid** are crucial for reproducibility and validation in a research setting. While specific experimental details for the cited data are not provided in the search results, standardized methods are typically employed. For instance, molecular weight is often confirmed by mass spectrometry, and the molecular formula is determined through elemental analysis. The purity and identity of the compound can be further assessed using techniques

like High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) spectroscopy.

For researchers looking to perform their own analyses, a general workflow is outlined below.

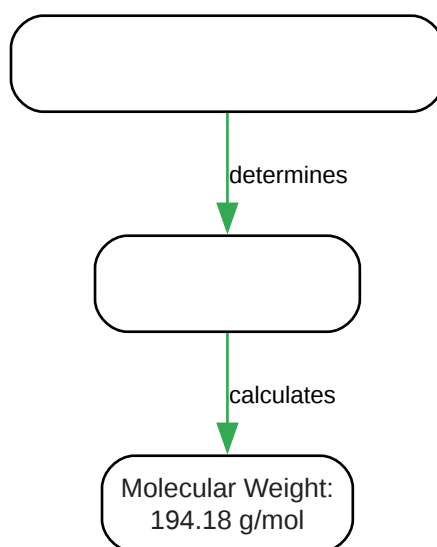


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Caption: A generalized experimental workflow for the physicochemical characterization of a chemical compound.

Logical Relationship of Core Properties

The fundamental properties of a chemical compound, such as its name, molecular formula, and molecular weight, are intrinsically linked. The molecular formula is derived from the structural name, and the molecular weight is calculated from the molecular formula. This relationship is visualized in the diagram below.



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Caption: The logical relationship between the chemical name, molecular formula, and molecular weight.

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References

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